

# Essential Safety and Logistical Information for Handling Xanthiazone

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## Compound of Interest

Compound Name: Xanthiazone

Cat. No.: B150639

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This document provides comprehensive safety protocols and logistical plans for the handling and disposal of **Xanthiazone** (CAS No. 212701-97-8). The following procedural guidance is designed to minimize risk and ensure a safe laboratory environment.

## Hazard Identification and Physicochemical Properties

**Xanthiazone** is a thiazinedione compound.<sup>[1]</sup> It is classified with the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life.
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.

A summary of its key physicochemical properties is provided in the table below.

Property	Value	Source
CAS Number	212701-97-8	DC Chemicals
Molecular Formula	C <sub>11</sub> H <sub>13</sub> NO <sub>3</sub> S	DC Chemicals
Molecular Weight	239.29 g/mol	DC Chemicals
Appearance	Solid	DC Chemicals
Melting Point	159-161°C	ChemicalBook
Solubility	The parent compound, 2,4-thiazolidinedione, is sparingly soluble in water, methanol, ethanol, DMSO, and diethyl ether. <sup>[2]</sup> While specific data for Xanthiazone is limited, it is anticipated to have low solubility in aqueous solutions and greater solubility in organic solvents like DMSO.	Inferred from Thiazolidinedione

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE for the planned procedures. The following table outlines the minimum recommended PPE for handling **Xanthiazone**.

Task	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Handling Solid	Chemical safety goggles	Double-gloving with nitrile gloves	Laboratory coat	NIOSH-approved N95 or higher particulate respirator
Handling Solutions	Chemical safety goggles	Nitrile gloves	Laboratory coat	Work in a certified chemical fume hood

## Glove Selection:

Due to the lack of specific breakthrough time data for **Xanthiazone**, the use of double-gloving with nitrile gloves is recommended for handling the solid form and solutions. If prolonged or direct contact is anticipated, consider using a more robust glove, such as neoprene or butyl rubber, over the inner nitrile glove. Always inspect gloves for any signs of degradation or perforation before and during use. Change gloves immediately if contamination is suspected.

## Respiratory Protection:

When handling powdered **Xanthiazone** outside of a containment system (e.g., a balance enclosure), a NIOSH-approved N95 or higher-rated particulate respirator is mandatory to prevent inhalation. For work with solutions, a certified chemical fume hood provides adequate respiratory protection.

## Operational Plan for Safe Handling

Adherence to the following step-by-step procedures is critical for minimizing exposure and ensuring a safe working environment.

## Engineering Controls

- Weighing: All weighing of powdered **Xanthiazone** must be conducted in a chemical fume hood or a ventilated balance enclosure to control airborne particulates.
- Solution Preparation and Handling: All procedures involving solutions of **Xanthiazone** should be performed in a certified chemical fume hood.

## Procedural Steps for Handling Solid Xanthiazone

- Preparation: Designate a specific area for handling **Xanthiazone**. Cover the work surface with absorbent bench paper.
- PPE: Don the appropriate PPE as outlined in the table above, including double gloves and a particulate respirator.
- Weighing:

- Use the "tare method" to minimize powder dispersal.
- Pre-weigh a sealed container on the analytical balance.
- Transfer the container to the fume hood or ventilated enclosure.
- Add the powdered **Xanthiazone** to the container.
- Seal the container before removing it from the hood to re-weigh.
- Cleaning: After handling, decontaminate the work area by carefully wiping it down with a damp cloth or paper towel. Dispose of all contaminated materials as hazardous waste.

## Disposal Plan

**Xanthiazone** is classified as an acute and chronic aquatic hazard. All waste streams containing **Xanthiazone** must be disposed of as hazardous chemical waste.

## Waste Segregation and Collection

- Solid Waste: Collect all contaminated solid waste, including used PPE (gloves, bench paper, etc.), in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all aqueous and organic solutions containing **Xanthiazone** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- Empty Containers: Empty containers that held **Xanthiazone** should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous waste. After triple-rinsing, the container can be disposed of as regular laboratory glass or plastic waste.

## Labeling and Storage

- All hazardous waste containers must be labeled with "Hazardous Waste," the full chemical name "**Xanthiazone**," and a description of the contents (e.g., "Solid waste with **Xanthiazone**," "Aqueous solution of **Xanthiazone**").

- Store hazardous waste containers in a designated, well-ventilated area, away from incompatible materials.

## Experimental Protocol: Antifungal Susceptibility Testing

Given **Xanthiazone**'s known antifungal activity, a representative experimental protocol for determining its minimum inhibitory concentration (MIC) against a fungal strain is provided below. This is a general guideline and should be adapted based on the specific fungal species and laboratory capabilities.

### Broth Microdilution Method

This method is used to determine the lowest concentration of an antifungal agent that inhibits the visible growth of a microorganism.

Materials:

- **Xanthiazone**
- Dimethyl sulfoxide (DMSO) for stock solution preparation
- Fungal isolate (e.g., *Candida albicans*)
- RPMI-1640 medium
- Sterile 96-well microtiter plates
- Spectrophotometer or plate reader

Procedure:

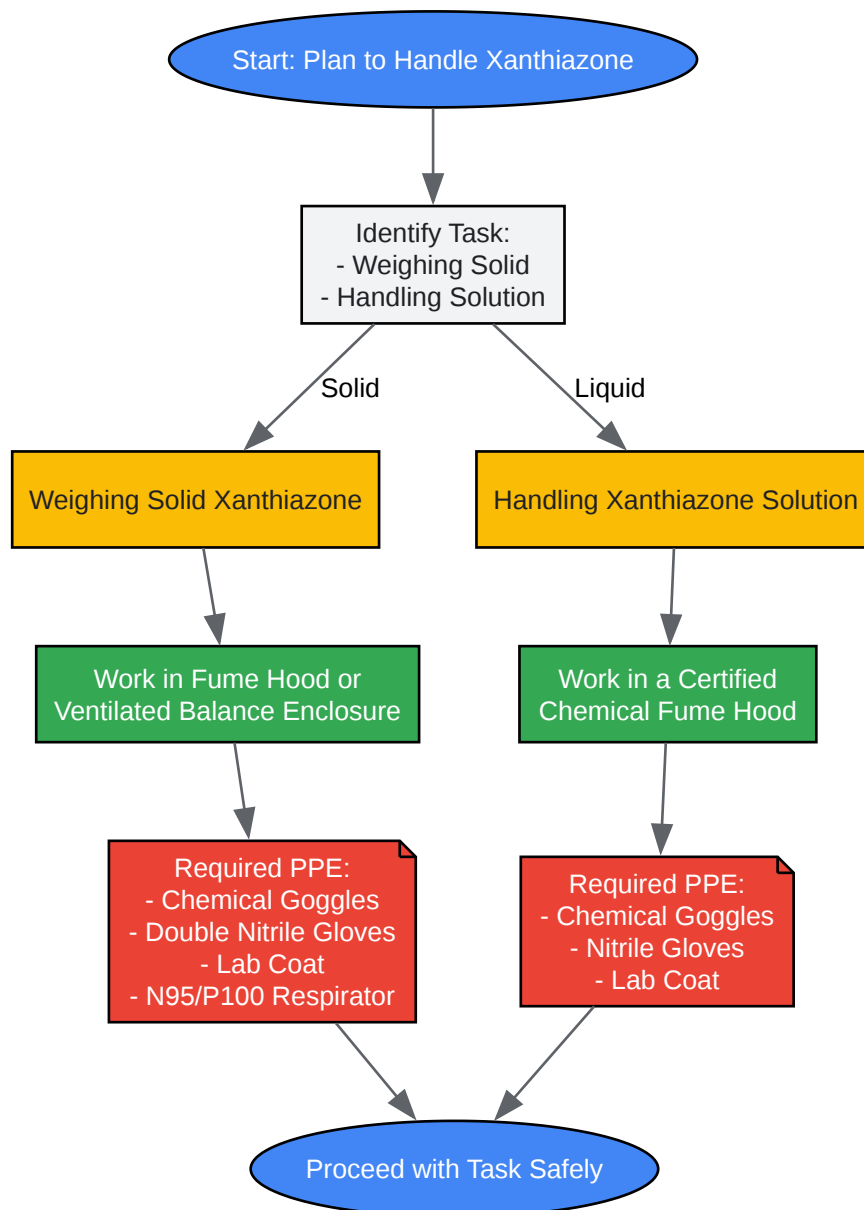
- **Stock Solution Preparation:** Prepare a stock solution of **Xanthiazone** in DMSO at a concentration of 10 mg/mL.
- **Inoculum Preparation:** Culture the fungal isolate on an appropriate agar medium. Prepare a standardized inoculum suspension in sterile saline to a concentration of approximately  $1-5 \times 10^6$  CFU/mL.

- Serial Dilutions: Perform a two-fold serial dilution of the **Xanthiazone** stock solution in RPMI-1640 medium in the 96-well plate to achieve a range of final concentrations (e.g., 0.125 to 64 µg/mL).
- Inoculation: Add the fungal inoculum to each well to a final concentration of  $0.5-2.5 \times 10^3$  CFU/mL.
- Controls: Include a positive control (fungal inoculum in medium without **Xanthiazone**) and a negative control (medium only).
- Incubation: Incubate the plate at 35°C for 24-48 hours.
- MIC Determination: The MIC is the lowest concentration of **Xanthiazone** at which there is no visible growth of the fungus. This can be determined visually or by measuring the optical density at a specific wavelength (e.g., 530 nm).

## Visual Workflow for PPE Selection

The following diagram illustrates the logical workflow for selecting the appropriate Personal Protective Equipment when handling **Xanthiazone**.

## PPE Selection Workflow for Handling Xanthiazone

[Click to download full resolution via product page](#)Caption: PPE selection workflow for **Xanthiazone**.

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## References

- 1. Xanthiazone|CAS 212701-97-8|DC Chemicals [dcchemicals.com]
- 2. Thiazolidinediones: An In–Depth Study of Their Synthesis and Application to Medicinal Chemistry in the Treatment of Diabetes Mellitus - PMC [pmc.ncbi.nlm.nih.gov]
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